

Application Notes and Protocols for ZQ-16 in In Vitro Inflammation Models

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Compound of Interest

Compound Name: ZQ-16
CAS No.: 376616-73-8
Cat. No.: B15607779

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Introduction

ZQ-16 is a potent and selective small-molecule agonist for the G protein-coupled receptor 84 (GPR84). GPR84 is predominantly expressed on immune cells, including macrophages, and its expression is significantly upregulated in response to pro-inflammatory stimuli such as lipopolysaccharide (LPS). Activation of GPR84 has been demonstrated to play a role in amplifying inflammatory responses. In human THP-1 macrophages, **ZQ-16** has been shown to elicit pro-inflammatory effects, including the production of inflammatory cytokines and reactive oxygen species (ROS), similar to other GPR84 agonists.^[1] These characteristics make **ZQ-16** a valuable research tool for studying GPR84-mediated inflammation and for the screening and development of novel anti-inflammatory therapeutics targeting this receptor.

This document provides detailed application notes and protocols for the use of **ZQ-16** in in vitro inflammation models, with a focus on human THP-1-derived macrophages.

Data Presentation

The following tables summarize the quantitative data regarding the activity of **ZQ-16** and the effects of a similar GPR84 agonist, 6-OAU, on inflammatory signaling and cytokine production.

Table 1: In Vitro Activity of **ZQ-16**

Parameter	Cell Line	Assay	EC ₅₀ (μM)	Reference
GPR84 Activation	HEK293/Gα16/GPR84	Calcium Mobilization	0.213	[1]
GPR84 Activation	HEK293/GPR84	cAMP Accumulation Inhibition	0.134	
ERK1/2 Phosphorylation	HEK293/GPR84	Western Blot	Induces phosphorylation at 10 μM	

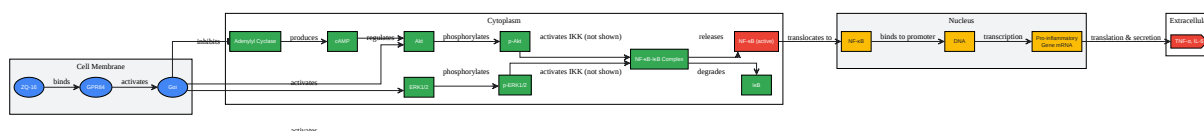
Table 2: Pro-inflammatory Effects of the GPR84 Agonist 6-OAU in Macrophages

Inflammatory Marker	Cell Model	Treatment Conditions	Fold Increase (vs. Control)	Reference
TNF-α	LPS-primed murine BMDM	10 μM 6-OAU for 6h	~2.5	[2]
IL-6	LPS-primed murine BMDM	10 μM 6-OAU for 6h	~3.0	
IL-12B	LPS-primed murine BMDM	10 μM 6-OAU for 6h	~2.0	[2]

Note: Specific dose-response data for **ZQ-16** on cytokine production in macrophages is not readily available in the reviewed literature. The data for 6-OAU, a structurally similar and well-characterized GPR84 agonist, is provided as a reference for the expected pro-inflammatory effects.

Mandatory Visualizations

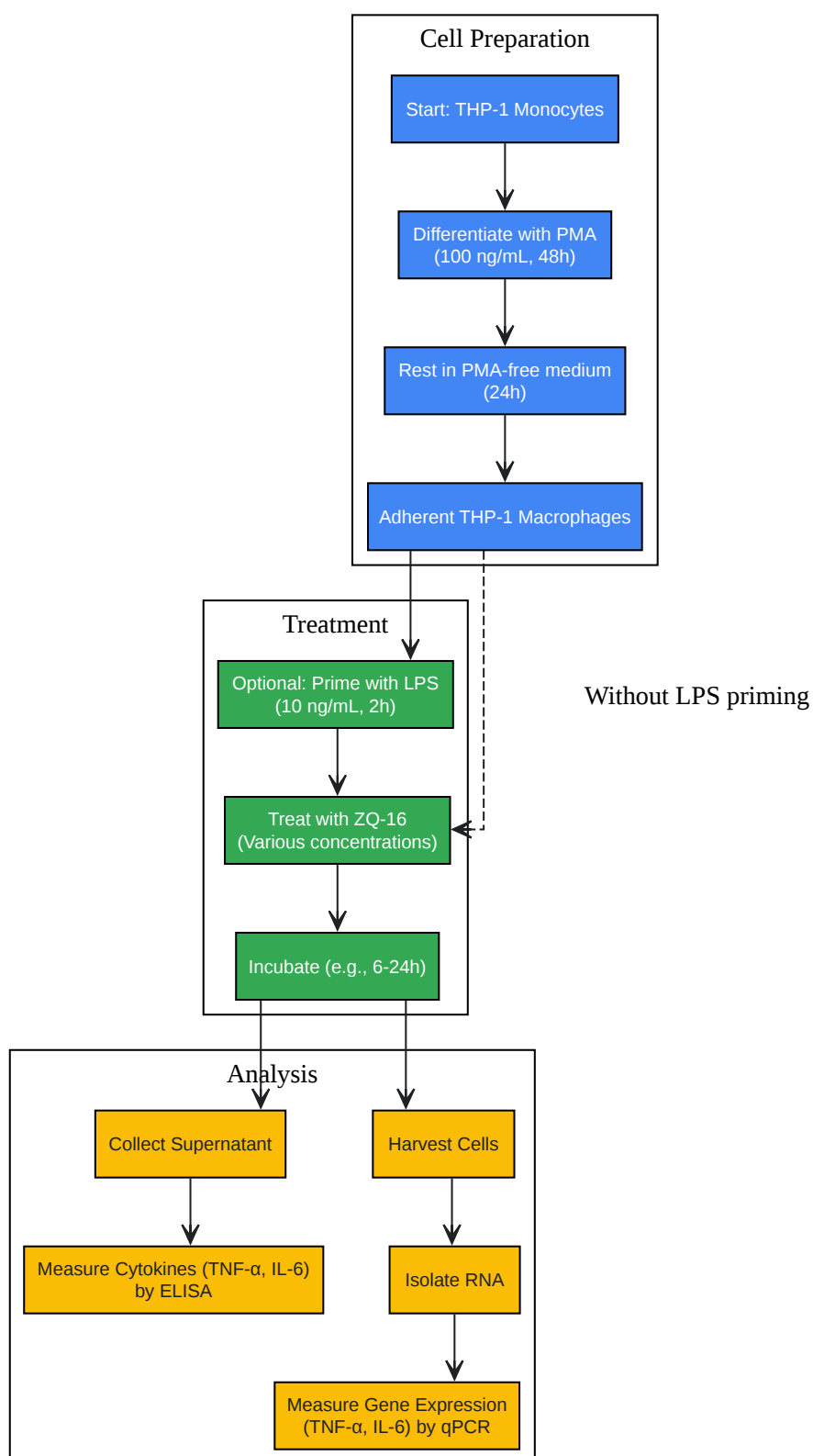
Signaling Pathway of ZQ-16 in Macrophages



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Caption: **ZQ-16** activates GPR84, leading to inflammatory gene expression.

Experimental Workflow



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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Activation of the Immune-Metabolic Receptor GPR84 Enhances Inflammation and Phagocytosis in Macrophages - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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